

# 2-Methylbenzoxazole: A Technical Guide to Safety, Toxicity, and Handling

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## Compound of Interest

Compound Name: 2-Methylbenzoxazole

Cat. No.: B1214174

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For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth technical overview of the safety, toxicity, and handling of **2-Methylbenzoxazole** (CAS No. 95-21-6). The information is intended to support risk assessment and ensure safe laboratory practices for professionals in research and drug development. All quantitative data is summarized for clarity, and where available, experimental methodologies are described.








## Chemical and Physical Properties

**2-Methylbenzoxazole** is a colorless to yellow liquid.<sup>[1]</sup> It is characterized as a member of the class of 1,3-benzoxazoles, which are heterocyclic aromatic compounds.<sup>[2][3]</sup> This compound is sparingly soluble in water but shows greater solubility in organic solvents such as ethanol, methanol, and dichloromethane.<sup>[4]</sup>

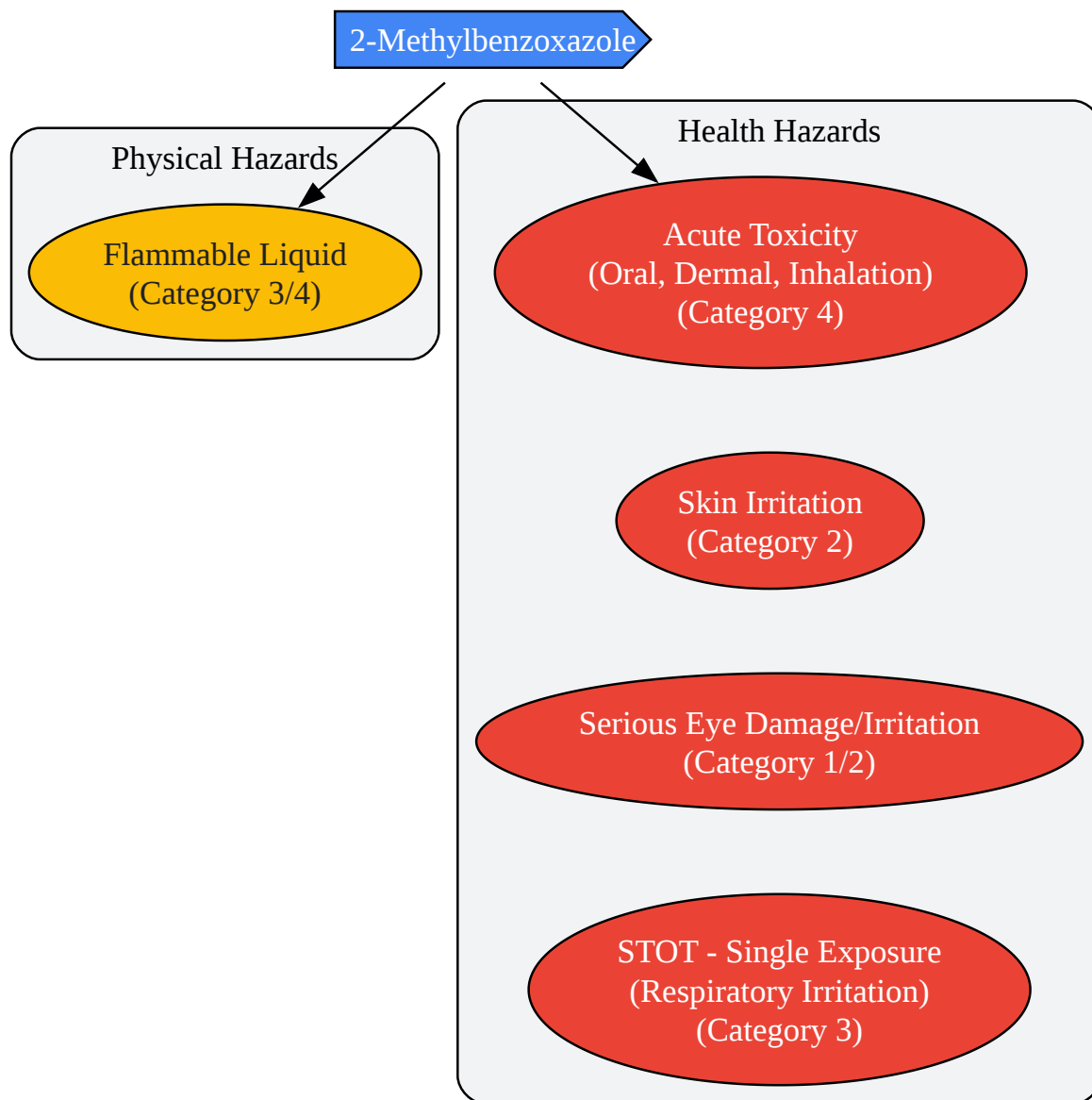
Property	Value	Source(s)
Molecular Formula	C <sub>8</sub> H <sub>7</sub> NO	[1][5]
Molecular Weight	133.15 g/mol	[1][2][5]
CAS Number	95-21-6	[1][5]
Appearance	Colorless to yellow liquid	[1][4]
Melting Point	2 - 10 °C (35.6 - 50 °F)	[1][6][7]
Boiling Point	178 - 200 °C (352.4 - 392 °F)	[1][6][7]
Density	1.121 - 1.1365 g/cm <sup>3</sup>	[1][6][7]
Vapor Pressure	0.5 mmHg at 25 °C	[1]
Vapor Density	4.59	[1][8]
Flash Point	75 °C (167 °F) - closed cup	[5][7]
Refractive Index	1.548 - 1.550 at 20 °C	[6][7]
Solubility	Sparingly soluble in water; soluble in organic solvents.[2] [4]	[2][4]

## Hazard Identification and GHS Classification

**2-Methylbenzoxazole** is classified as a hazardous chemical. It is a combustible liquid and is harmful if swallowed, in contact with skin, or inhaled.[8][9] It is also a severe skin and eye irritant.[1][2]

Hazard Class	Category	Hazard Statement	GHS Pictogram(s)
Flammable liquids	3/4	H226/H227: Flammable liquid and vapor / Combustible liquid	
Acute toxicity, Oral	4	H302: Harmful if swallowed	
Acute toxicity, Dermal	4	H312: Harmful in contact with skin	
Skin corrosion/irritation	2	H315: Causes skin irritation	
Serious eye damage/eye irritation	1/2	H318/H319: Causes serious eye damage / Causes serious eye irritation	corrosive, 
Acute toxicity, Inhalation	4	H332: Harmful if inhaled	
Specific target organ toxicity – single exposure	3	H335: May cause respiratory irritation	

GHS classification data sourced from multiple safety data sheets.[\[2\]](#)[\[5\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)



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Caption: Recommended Personal Protective Equipment for handling **2-Methylbenzoxazole**.

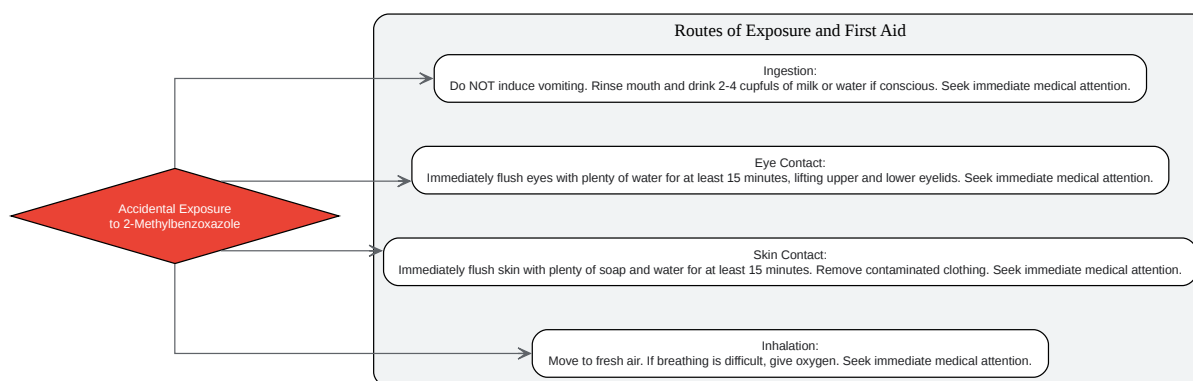
## Handling and Storage

- Avoid contact with skin and eyes, and avoid inhalation of vapors or mist. [10]\* Keep away from heat, sparks, open flames, and other sources of ignition. [10]\* Take measures to prevent the buildup of electrostatic charge. [10]\* Wash hands thoroughly after handling and

before breaks. [10]\* Store in a cool, dry, well-ventilated area away from incompatible substances. [1]\* Keep containers tightly closed and protected from light. [1][10]\* Incompatible with strong oxidizing agents, direct light, and heat. [1]

## First Aid and Emergency Procedures

In case of accidental exposure, immediate medical attention is required. The following workflow outlines the appropriate first aid measures.



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Caption: First Aid Procedures for Accidental Exposure.

## Fire-Fighting Measures

- Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide to extinguish fires. [10]\* Wear a self-contained breathing apparatus (SCBA) and full protective gear. [1]\* During a fire, irritating and highly toxic gases such as nitrogen oxides and carbon monoxide may be generated. [1][8]

## Accidental Release Measures

- Remove all sources of ignition and evacuate personnel to a safe area. [10]\* Ensure adequate ventilation. [10]\* Use personal protective equipment. [10]\* Prevent further leakage or spillage if safe to do so. Do not let the product enter drains. [10]\* Contain the spillage and collect with an electrically protected vacuum cleaner or by wet-brushing and place it in a suitable container for disposal. [10]

## Stability and Reactivity

- Chemical Stability:** Stable under normal temperatures and pressures. [1]It is sensitive to light. [1][8]\* **Conditions to Avoid:** Heat, flames, sparks, and exposure to light. [8][10]\* **Incompatible Materials:** Strong oxidizing agents. [1]\* **Hazardous Decomposition Products:** Nitrogen oxides, carbon monoxide, and carbon dioxide. [1][8]

## Ecotoxicological Information

There is limited data available on the ecotoxicity of **2-Methylbenzoxazole**. It is advised not to empty it into drains. [8]Due to its low water solubility, it is not likely to be mobile in the environment and may persist. [8]

Ecotoxicity Endpoint	Result	Source(s)
Toxicity to fish	No data available	[9]
Toxicity to daphnia and other aquatic invertebrates	No data available	[9]

| Toxicity to algae | No data available | [9]

## Disposal Considerations

Dispose of this chemical and its container in accordance with local, regional, and national hazardous waste regulations. [8]

## Conclusion

**2-Methylbenzoxazole** is a versatile chemical intermediate with significant applications in research and development. However, it presents several health and safety hazards that necessitate careful handling and adherence to stringent safety protocols. It is a combustible liquid and is acutely toxic via oral, dermal, and inhalation routes. Furthermore, it is a severe skin and eye irritant. While some toxicological data is available, there are notable gaps in the literature regarding its mechanism of action in mammals and its ecotoxicological profile. Researchers and drug development professionals must exercise caution, utilize appropriate personal protective equipment, and work in well-controlled environments to mitigate the risks associated with its use.

Disclaimer: This document is intended for informational purposes only and is not a substitute for a comprehensive risk assessment. Always consult the most current Safety Data Sheet (SDS) from your supplier before handling this chemical.

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## References

- 1. [ntp.niehs.nih.gov](http://ntp.niehs.nih.gov) [[ntp.niehs.nih.gov](http://ntp.niehs.nih.gov)]
- 2. Acute eye irritation test as per OECD guidelines | PPTX [[slideshare.net](https://www.slideshare.net)]
- 3. [oecd.org](http://oecd.org) [[oecd.org](http://oecd.org)]
- 4. [oecd.org](http://oecd.org) [[oecd.org](http://oecd.org)]
- 5. [oecd.org](http://oecd.org) [[oecd.org](http://oecd.org)]
- 6. Eye Irritation/Serious Eye Damage - The Joint Research Centre: EU Science Hub [[joint-research-centre.ec.europa.eu](http://joint-research-centre.ec.europa.eu)]
- 7. Human Metabolome Database: Showing metabocard for 2-Methyl-4,5-benzoxazole (HMDB0032390) [[hmdb.ca](http://hmdb.ca)]
- 8. OECD Guideline For Acute oral toxicity (TG 423) | PPTX [[slideshare.net](https://www.slideshare.net)]
- 9. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- 10. [ntp.niehs.nih.gov](http://ntp.niehs.nih.gov) [[ntp.niehs.nih.gov](http://ntp.niehs.nih.gov)]

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